

TAN 420C as an Hsp90 Inhibitor: A Technical Guide

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Compound of Interest

Compound Name:	TAN 420C
Cat. No.:	B12373674

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Introduction

TAN 420C, also known as Dihydroherbimycin C, is a member of the benzoquinone ansamycin family of antibiotics. This family includes well-characterized Hsp90 inhibitors such as Geldanamycin and Herbimycin A. Structurally similar to these compounds, **TAN 420C** is recognized as a potent inhibitor of Heat Shock Protein 90 (Hsp90), a molecular chaperone crucial for the stability and function of a wide array of client proteins involved in cell growth, proliferation, and survival. Many of these client proteins are oncoproteins, making Hsp90 a compelling target for cancer therapy. This technical guide provides an in-depth overview of **TAN 420C**'s role as an Hsp90 inhibitor, detailing its mechanism of action, effects on key signaling pathways, and the experimental protocols used for its characterization.

Mechanism of Action

TAN 420C, like other ansamycin antibiotics, is believed to exert its inhibitory effect by binding to the highly conserved ATP-binding pocket in the N-terminal domain of Hsp90. This competitive inhibition of ATP binding prevents the conformational changes necessary for the chaperone's function. The inhibition of Hsp90's ATPase activity leads to the misfolding and subsequent ubiquitination and proteasomal degradation of its client proteins. This disruption of the Hsp90 chaperone machinery ultimately results in the downregulation of multiple oncogenic signaling pathways, leading to cell cycle arrest and apoptosis in cancer cells.

Quantitative Data on Hsp90 Inhibition

While specific quantitative binding affinity and IC50 values for **TAN 420C** are not readily available in the public domain, data from its close structural analogs, Herbimycin A and Geldanamycin, provide a strong indication of its potential potency.

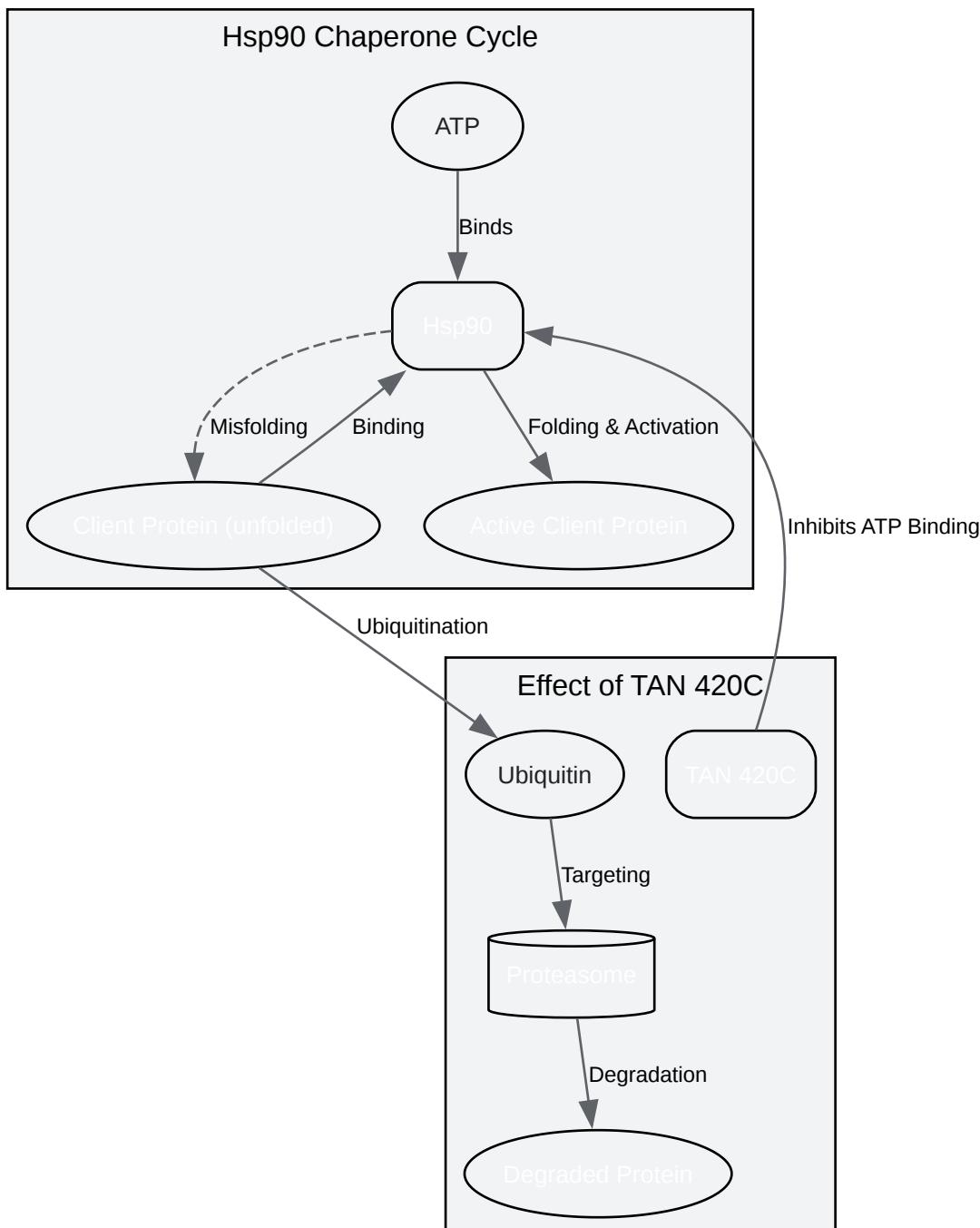
Compound	Binding Affinity (Kd) to Hsp90	IC50 for Hsp90 ATPase Activity	Cellular Potency (e.g., anti- proliferative IC50)
Herbimycin A	Not Widely Reported	Micromolar range	Nanomolar to micromolar range (cell line dependent)
Geldanamycin	Nanomolar range	Micromolar range	Nanomolar to micromolar range (cell line dependent)
TAN 420C (inferred)	Expected in the nanomolar to low micromolar range	Expected in the micromolar range	Expected in the nanomolar to micromolar range

Signaling Pathways Affected by TAN 420C

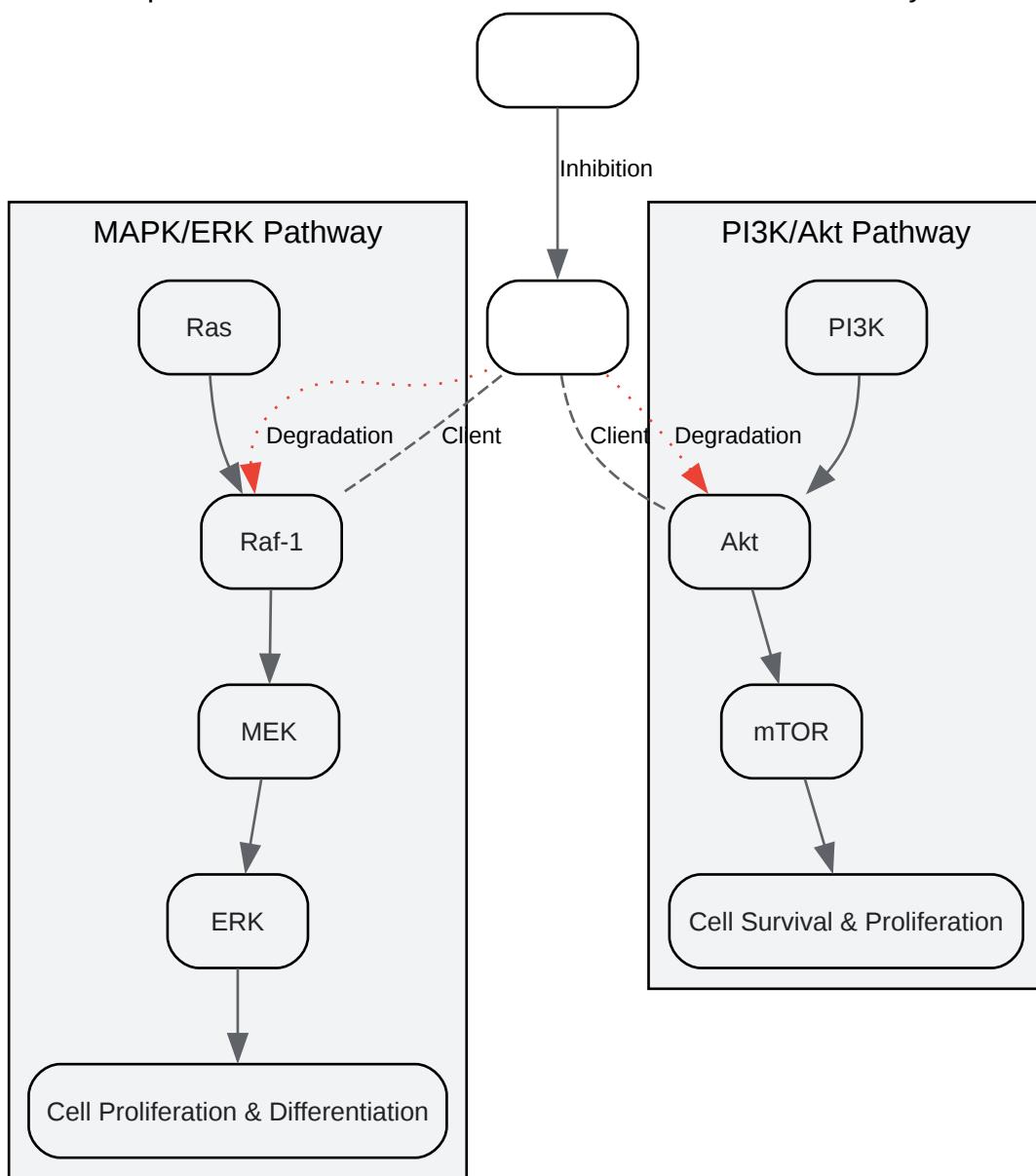
By inhibiting Hsp90, **TAN 420C** is expected to disrupt multiple signaling pathways that are critical for cancer cell survival and proliferation. The degradation of key Hsp90 client proteins in these pathways is a hallmark of Hsp90 inhibitor activity.

Hsp90-Client Protein Degradation Pathway

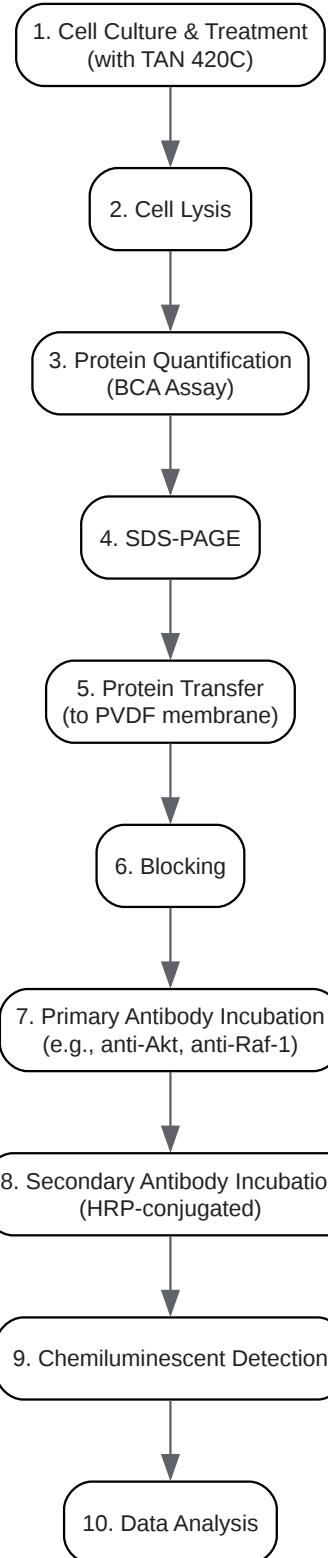
Hsp90 Inhibition and Client Protein Degradation



Impact of TAN 420C on PI3K/Akt and MAPK/ERK Pathways



Western Blot Workflow for Client Protein Degradation

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